

# synthesis of N-(2-hydroxyethyl)acetamide from ethanolamine and an acetate source.

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## Compound of Interest

Compound Name: Ethanolamine acetate

Cat. No.: B13113740

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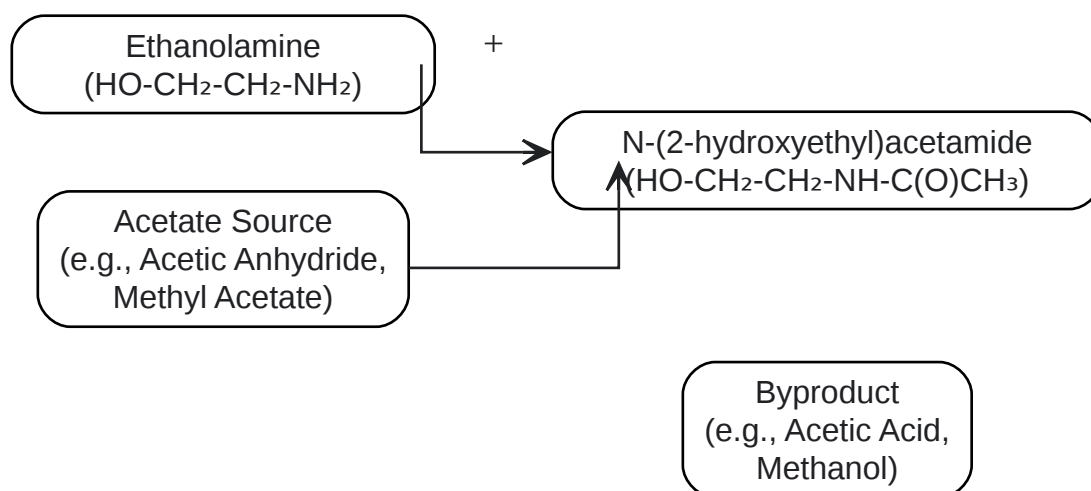
## Application Notes and Protocols for the Synthesis of N-(2-hydroxyethyl)acetamide

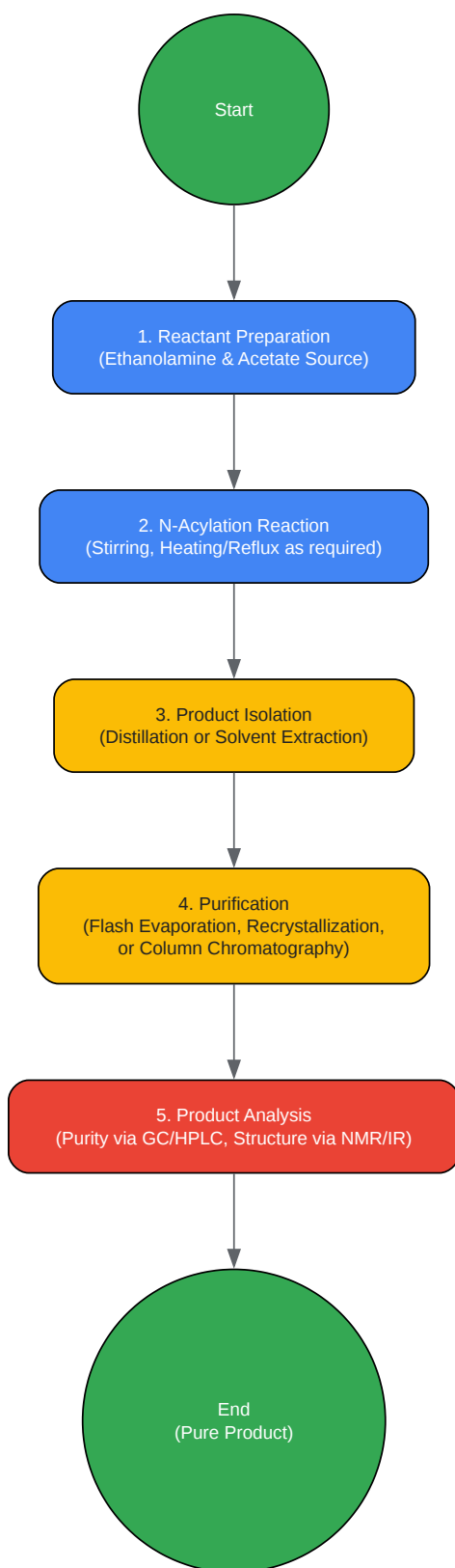
### Introduction

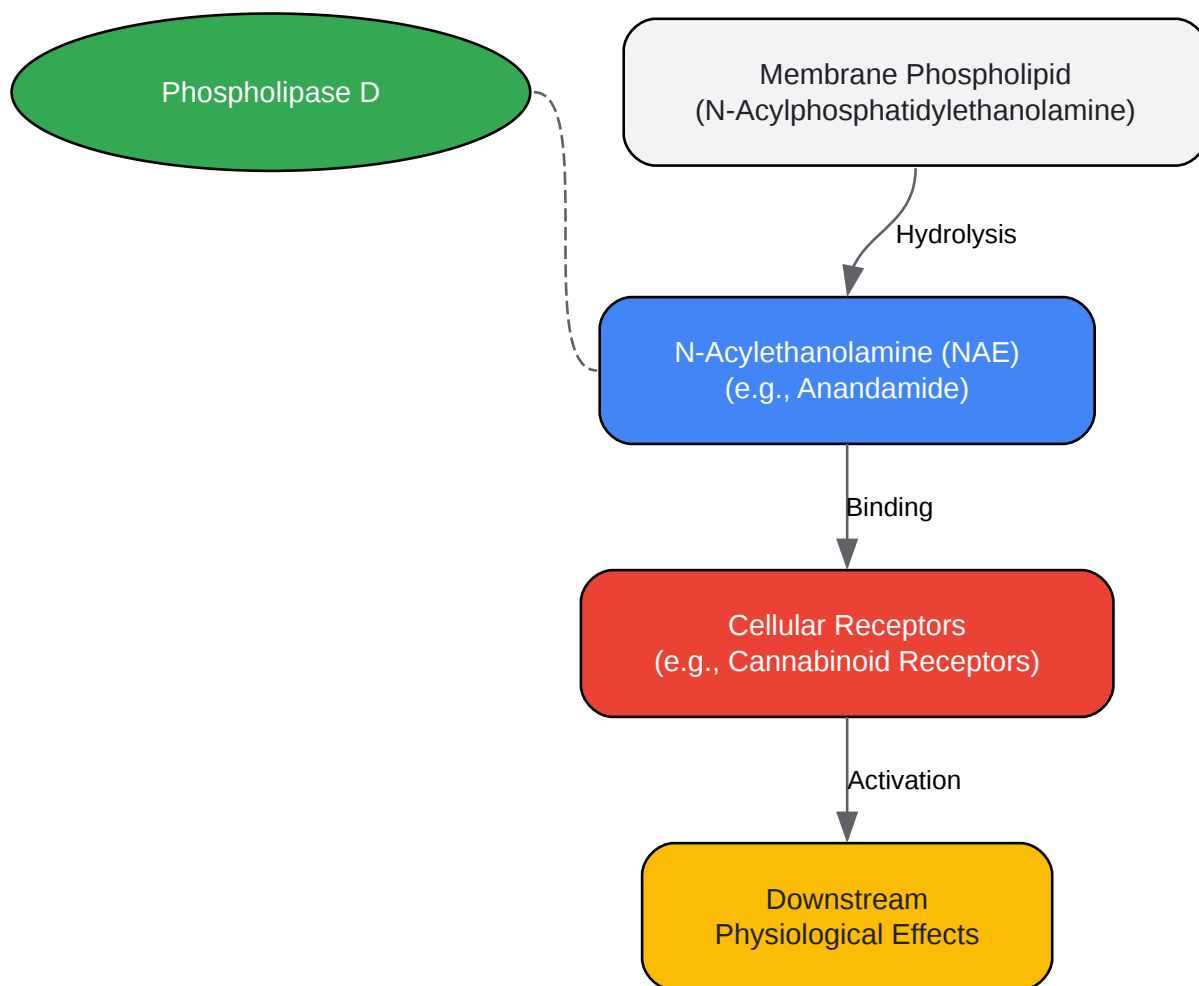
N-(2-hydroxyethyl)acetamide, also known as N-acetyethanolamine, is an organic compound with applications in various industrial and research fields.<sup>[1][2]</sup> As a member of the N-acylethanolamine (NAE) family, it serves as a valuable building block in organic synthesis and holds relevance for professionals in biochemistry and drug development due to the biological activities of related NAEs.<sup>[1][3]</sup> These application notes provide detailed protocols for the synthesis of N-(2-hydroxyethyl)acetamide from ethanolamine using two common acetate sources: acetic anhydride and methyl acetate. The protocols are designed for researchers, scientists, and drug development professionals, with a focus on reproducibility and clarity.

### General Reaction Scheme

The synthesis involves the N-acylation of ethanolamine. An acetyl group from an acetate source is transferred to the nitrogen atom of ethanolamine, forming an amide bond. This reaction is a fundamental transformation in organic chemistry.







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## References

- 1. CAS 142-26-7: N-Acylethanolamine | CymitQuimica [cymitquimica.com]
- 2. Acylethanolamine | C<sub>4</sub>H<sub>9</sub>NO<sub>2</sub> | CID 8880 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Acylethanolamine - Wikipedia [en.wikipedia.org]

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